

letrozole cost-effectiveness analysis infertility treatments

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Compound Focus: Letrozole

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Cost-Effectiveness and Clinical Performance Overview

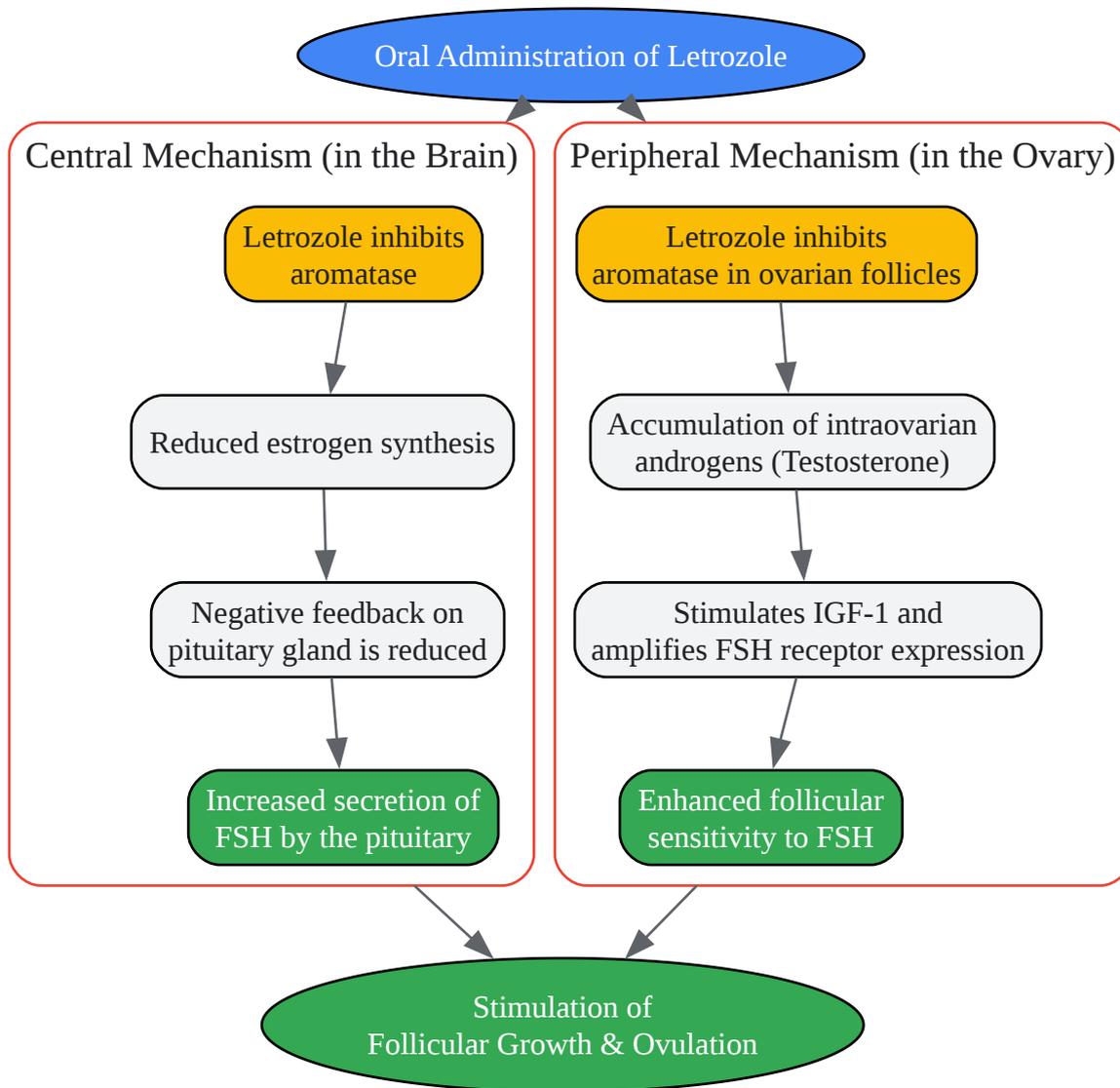
The table below summarizes the available information on how **letrozole** compares to other common infertility treatments.

| Aspect | Comparison & Findings | Supporting Evidence & Context |
|--|--|--|
| First-line Ovulation Induction | Clinically superior to Clomiphene Citrate (CC) in women with PCOS and WHO Group II anovulation [1] [2]. | Higher ovulation, clinical pregnancy, and live birth rates [1] [2]. Recognized as a first-line treatment in international guidelines [3]. |
| Economic Advantage over Gonadotropins | Associated with likely cost savings [4]. | Reduced need for expensive gonadotropin medications and lower risk of Ovarian Hyperstimulation Syndrome (OHSS), which avoids associated treatment costs [4] [1] [2]. |

| Aspect | Comparison & Findings | Supporting Evidence & Context |
|------------------------------|---|---|
| In Vitro Fertilization (IVF) | Comparable outcomes to antagonist-only protocol, with reduced gonadotropin consumption [5]. | Lower medication cost: 5 mg letrozole co-treatment significantly reduced total gonadotropin dose without negatively affecting the number of oocytes retrieved or cumulative live birth rate [5]. |
| Frozen Embryo Transfer (FET) | Comparable pregnancy rates to programmed regimens, with simpler, cheaper luteal support [3]. | A 2025 multi-center RCT in PCOS patients found the letrozole ovulation regimen achieved similar clinical pregnancy and live birth rates while allowing for single-drug luteal support, suggesting a lower cost profile [3]. |

Mechanism of Action: Letrozole for Ovulation Induction

The following diagram illustrates the dual central and peripheral mechanisms by which **letrozole** induces ovulation.



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Key Experimental Data and Protocols

For researchers, the methodologies from key studies provide a basis for evaluating **letrozole's** performance.

1. Letrozole vs. Programmed Regimen for Frozen Embryo Transfer (FET)

- **Source:** Multi-center Randomized Controlled Trial (RCT), 2025 [3].
- **Population:** 155 women with Polycystic Ovary Syndrome (PCOS).
- **Protocol:**

- **Intervention Group (Letrozole Ovulation Regimen):** Received 2.5 mg or 5.0 mg **letrozole** daily for 5 days starting within 5 days of menstruation. Human Menopausal Gonadotropin (HMG) was added if no dominant follicle developed. Trigger was administered with HCG when leading follicle reached ≥ 17 mm and endometrial thickness was ≥ 7 mm.
- **Control Group (Programmed Regimen):** Received 4-8 mg of estradiol valerate daily starting within 3 days of menstruation.
- **Outcome Measures:** Primary outcome was clinical pregnancy rate. Secondary outcomes included live birth rate, abortion rate, and need for luteal support.

2. Letrozole Co-treatment in IVF Antagonist Protocol

- **Source:** Retrospective Cohort Study, 2023 [5].
- **Population:** 422 infertile women with normal ovarian reserve.
- **Protocol:**
 - **Groups:** 2.5 mg **letrozole**, 5 mg **letrozole**, or control (antagonist alone). **Letrozole** was administered for 5 days starting on cycle day 2-5.
 - **Stimulation:** Gonadotropins were used in all groups, with dose adjustment based on follicle growth.
- **Outcome Measures:** Primary outcome was cumulative live birth rate. Secondary outcomes included gonadotropin consumption, endocrine parameters, and number of oocytes retrieved.

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